

A Comprehensive Technical Guide to the Physical Properties of Diglycidyl 1,2-cyclohexanedicarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diglycidyl 1,2-cyclohexanedicarboxylate

Cat. No.: B1198411

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diglycidyl 1,2-cyclohexanedicarboxylate is a cycloaliphatic epoxy resin characterized by a saturated cyclohexane ring. This structure imparts notable properties such as excellent weather resistance, good electrical insulation, and rapid curing characteristics, making it a valuable component in the formulation of advanced materials.[1] Its low viscosity and high crosslinking density upon curing contribute to its utility in various industrial applications, including insulating materials, coatings, and composites.[2][3] This technical guide provides an in-depth overview of the core physical properties of **Diglycidyl 1,2-cyclohexanedicarboxylate**, details the experimental protocols for their determination, and illustrates its synthesis and curing mechanisms.

Core Physical and Chemical Properties

The physical and chemical characteristics of **Diglycidyl 1,2-cyclohexanedicarboxylate** are summarized in the table below, providing a consolidated reference for its key properties.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ O ₆	[4]
Molecular Weight	284.3 g/mol	[4]
Appearance	Colorless to light yellow, clear viscous liquid	[4][5][6][7]
Boiling Point	200-205 °C at 2 mmHg	[4][5][8][9]
Density	1.22 g/mL at 25 °C	[4][8][9]
Refractive Index	n _{20/D} 1.487 (lit.)	[4][8][9]
Solubility in Water	< 1 mg/mL at 16 °C	[5][7]
Viscosity	300-1200 mPa·s at 25 °C	[10]
Flash Point	> 230 °F (> 110 °C)	[4][8]
Vapor Pressure	0 mmHg at 25 °C	[4]

Experimental Protocols

The determination of the physical properties of **Diglycidyl 1,2-cyclohexanedicarboxylate** requires standardized experimental procedures to ensure accuracy and reproducibility. The following sections detail the methodologies for measuring the key properties listed above.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and effective technique.

Procedure:

- A small amount of the liquid sample (less than 1 mL) is placed in a small test tube (Durham tube).
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube assembly is attached to a thermometer.
- The entire setup is immersed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.
- The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.
- Heating is continued until a continuous and vigorous stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

Density Measurement

The density of a viscous liquid can be determined using a pycnometer or by a method involving dilution to mitigate the effects of entrapped air.

Procedure (Dilution Method):

- Accurately weigh a sample of the viscous material (**Diglycidyl 1,2-cyclohexanedicarboxylate**).
- Select a suitable diluent in which the material is soluble and that has a known density.
- Mix the weighed sample with a known volume of the diluent until a homogeneous, air-free solution is obtained.
- Use a standard weight-per-gallon cup or a pycnometer to measure the density of the mixture.
- The density of the original viscous material can then be calculated based on the weights and volumes of the sample, diluent, and the final mixture.

Refractive Index Measurement (Abbé Refractometer)

The refractive index is a measure of how light propagates through a substance and is a characteristic property. The Abbé refractometer is a common instrument for this measurement.

Procedure:

- Ensure the prisms of the Abbé refractometer are clean and dry.
- Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
- Place a few drops of the **Diglycidyl 1,2-cyclohexanedicarboxylate** sample onto the surface of the measuring prism.
- Close the prisms to spread the liquid into a thin, uniform layer.
- While looking through the eyepiece, adjust the control knob to bring the boundary line between the light and dark fields into sharp focus at the intersection of the crosshairs.
- If necessary, adjust the compensator to eliminate any color fringes.
- Read the refractive index value directly from the instrument's scale.

Solubility Determination

The solubility of an organic compound in water provides insight into its polarity.

Procedure:

- In a small test tube, add approximately 10 mg of the solid or 2-3 drops of the liquid sample.
- Add about 1 mL of distilled water to the test tube.
- Vigorously shake the test tube for a short period.
- Observe whether the sample dissolves completely, partially, or not at all to determine its solubility. For quantitative measurement, the concentration of the saturated solution can be determined.

Viscosity Measurement (Brookfield Viscometer)

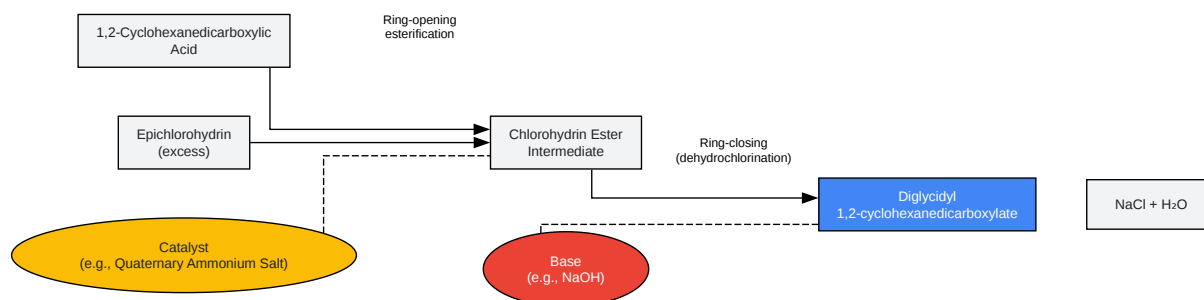
A Brookfield viscometer measures the torque required to rotate a spindle in a fluid, which is proportional to the fluid's viscosity.

Procedure:

- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- Attach the spindle to the viscometer.
- Place the **Diglycidyl 1,2-cyclohexanedicarboxylate** sample in a suitable container and immerse the spindle into the liquid up to the marked level.
- Level the viscometer and start the motor.
- Allow the reading to stabilize and then record the torque value from the display.
- The viscosity in centipoise (cP) or milliPascal-seconds (mPa·s) is calculated by multiplying the dial reading by a factor corresponding to the spindle and speed used.

Chemical Synthesis and Reaction Mechanisms

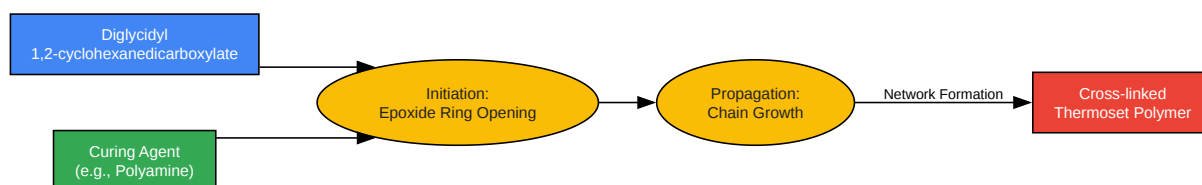
Diglycidyl 1,2-cyclohexanedicarboxylate is typically synthesized through the reaction of 1,2-cyclohexanedicarboxylic acid with epichlorohydrin. This process involves an initial ring-opening and esterification followed by a ring-closing reaction.



[Click to download full resolution via product page](#)

Synthesis of **Diglycidyl 1,2-cyclohexanedicarboxylate**.

The primary application of **Diglycidyl 1,2-cyclohexanedicarboxylate** is in the formation of cross-linked polymer networks, commonly known as epoxy resins. The curing process typically involves a reaction with a curing agent, such as a polyamine or an acid anhydride. The epoxide rings of the **Diglycidyl 1,2-cyclohexanedicarboxylate** open and react with the functional groups of the curing agent to form a rigid, three-dimensional network.



[Click to download full resolution via product page](#)

Epoxy Resin Curing Mechanism.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. www1.udel.edu [www1.udel.edu]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. dotd.la.gov [dotd.la.gov]
- 5. scribd.com [scribd.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. macro.lsu.edu [macro.lsu.edu]
- 8. youtube.com [youtube.com]
- 9. scribd.com [scribd.com]
- 10. Operating Instructions for Abbé Refractometers | Chem Lab [chemlab.truman.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Diglycidyl 1,2-cyclohexanedicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198411#physical-properties-of-diglycidyl-1-2-cyclohexanedicarboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com